

# Safe Disposal of N-(2-Aminoethyl)glycine: A Procedural Guide

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## Compound of Interest

Compound Name: *N*-(2-Aminoethyl)glycine

Cat. No.: B554895

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **N-(2-Aminoethyl)glycine**, a compound that requires careful management due to its potential hazards. Adherence to these guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is crucial to handle **N-(2-Aminoethyl)glycine** with appropriate safety measures. The compound is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation.<sup>[1]</sup>

Personal Protective Equipment (PPE):

- **Gloves:** Wear impervious chemical-resistant gloves.<sup>[1]</sup>
- **Eye Protection:** Use safety glasses with side-shields or chemical goggles.<sup>[1]</sup>
- **Respiratory Protection:** In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.<sup>[1]</sup>
- **Protective Clothing:** Wear a lab coat or other protective clothing to prevent skin contact.<sup>[1]</sup>

Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid generating dust.[\[1\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

## Step-by-Step Disposal Procedure

The primary method for the disposal of **N-(2-Aminoethyl)glycine** is through an authorized hazardous waste collection service.[\[1\]](#)[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)[\[2\]](#)

- Containerization:
  - Place waste **N-(2-Aminoethyl)glycine** in a clean, dry, and sealable container.[\[1\]](#)
  - The container must be clearly and accurately labeled with the chemical name, "**N-(2-Aminoethyl)glycine**," and appropriate hazard symbols.
  - Leave original containers for the chemical; do not mix with other waste.
- Storage:
  - Store the sealed waste container in a designated, secure hazardous waste accumulation area.
  - This area should be cool, dry, and well-ventilated, away from incompatible materials.[\[1\]](#)
- Waste Collection:
  - Arrange for pickup by a licensed professional waste disposal service or your institution's environmental health and safety (EHS) department.[\[2\]](#)
  - Follow all institutional, local, and national regulations for hazardous waste disposal.[\[1\]](#)

## Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure:
  - Evacuate non-essential personnel from the spill area.[\[1\]](#)
  - Ensure the area is well-ventilated.
- Containment and Cleanup:
  - Wearing the appropriate PPE, contain the spill.
  - Use dry cleanup procedures; avoid generating dust.[\[1\]](#)
  - Carefully sweep or vacuum the spilled solid material.[\[1\]](#) Do not use compressed air for cleaning.[\[1\]](#)
  - Place the collected material into a labeled, sealable container for disposal as hazardous waste.[\[1\]](#)
- Decontamination:
  - Clean the spill area thoroughly with an appropriate solvent or detergent and water.
  - Dispose of all contaminated cleaning materials as hazardous waste.

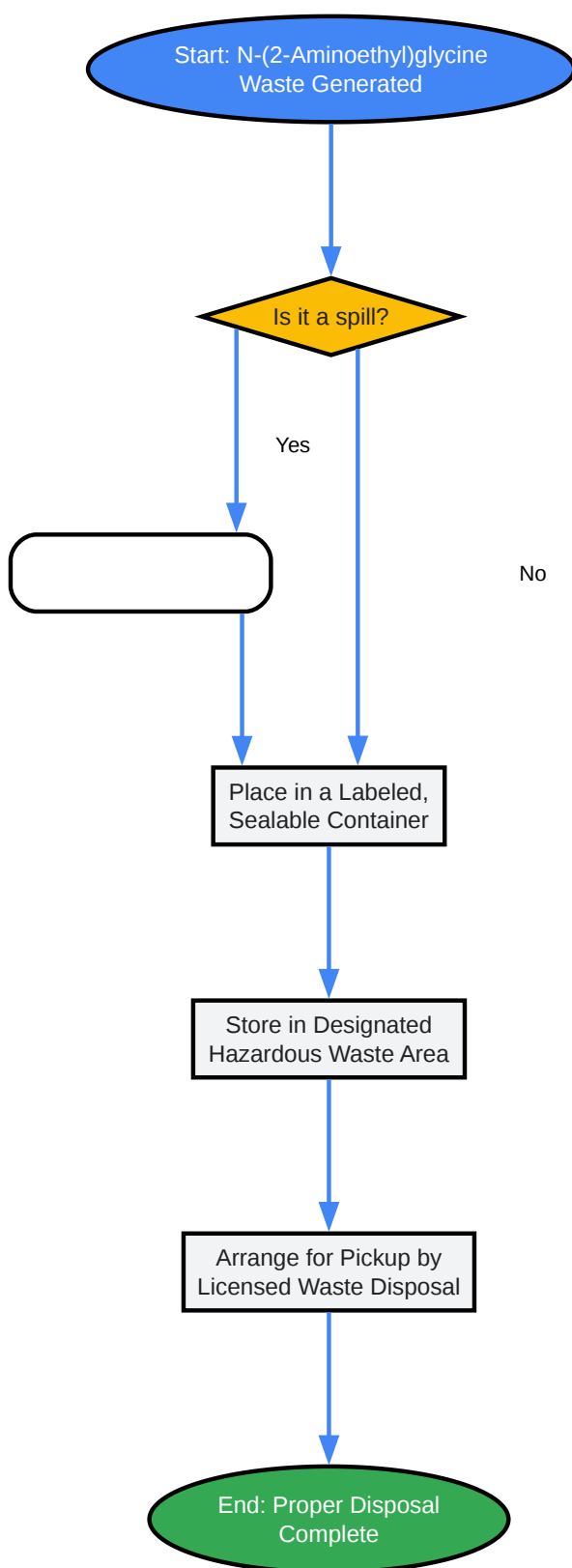
## Hazard Summary and Precautionary Statements

For quick reference, the following table summarizes the key hazards associated with **N-(2-Aminoethyl)glycine** and the corresponding precautionary statements as per the Globally Harmonized System (GHS).

Hazard Class	GHS Code	Precautionary Statements
Harmful if swallowed	H302	P264, P270, P301+P312, P330, P501[1]
Harmful in contact with skin	H312	P280, P302+P352, P312, P362+P364, P501[1]
Harmful if inhaled	H332	P261, P271, P304+P340, P312, P501[1]
Causes serious eye irritation	H319	P264, P280, P305+P351+P338, P337+P313[1]
May cause respiratory irritation	H335	P261, P271, P304+P340, P312, P403+P233, P405, P501[1]

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-(2-Aminoethyl)glycine**.



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## References

- 1. [store.apolloscientific.co.uk](https://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](https://store.apolloscientific.co.uk)]
- 2. [afgsci.com](https://afgsci.com) [[afgsci.com](https://afgsci.com)]
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